

physical and chemical characteristics of 3-Pyrazolidinone hydrochloride

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Compound of Interest

Compound Name: 3-Pyrazolidinone hydrochloride

Cat. No.: B160390

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An In-depth Technical Guide to 3-Pyrazolidinone Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **3-Pyrazolidinone hydrochloride**. The information is compiled from various public sources to support research, development, and quality control activities.

Chemical Identity and Physical Properties

3-Pyrazolidinone hydrochloride is a heterocyclic organic compound.^{[1][2]} It is the hydrochloride salt of 3-Pyrazolidinone, which enhances its stability and solubility, particularly in aqueous media.^[1] This compound is of interest in synthetic chemistry and pharmacology, with potential applications in pharmaceutical research and development due to its reported biological activities, including anti-inflammatory and analgesic properties.^{[1][2]}

Table 1: General and Physical Properties of **3-Pyrazolidinone Hydrochloride**

Property	Value	Source(s)
CAS Number	1752-88-1	[3]
Molecular Formula	C ₃ H ₇ CIN ₂ O	[3]
Molecular Weight	122.55 g/mol	[3]
Appearance	White to off-white or pale yellow crystalline solid/powder	[2]
Melting Point	211-212 °C	
Solubility	Soluble in water and alcohol	[1][3]
pKa	Data not available	
Density	Data not available	

Chemical Structure and Spectroscopic Data

The chemical structure of **3-Pyrazolidinone hydrochloride** consists of a five-membered pyrazolidinone ring. While specific spectroscopic data such as ¹H NMR, ¹³C NMR, and mass spectrometry for **3-Pyrazolidinone hydrochloride** are not readily available in public databases, general characteristics of the pyrazolidinone ring system are well-documented for related compounds.

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	pyrazolidin-3-one;hydrochloride	
SMILES	C1CN(C1=O).Cl	[2]
InChI	InChI=1S/C3H6N2O.ClH/c6-3-1-2-4-5-3;/h4H,1-2H2,(H,5,6);1H	[3]

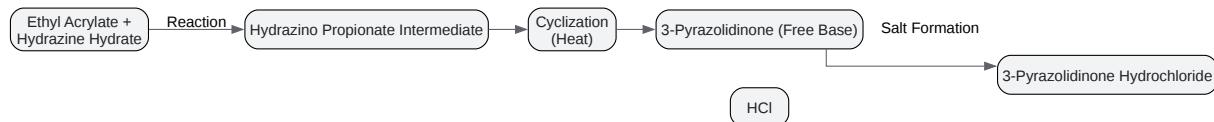
Note: Detailed, experimentally-derived spectroscopic data for **3-Pyrazolidinone hydrochloride** is not available in the searched public literature. Researchers should perform their own spectral analysis for compound verification.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and quantitative analysis of **3-Pyrazolidinone hydrochloride** are not extensively reported in publicly accessible literature. The following sections provide generalized procedures based on common organic chemistry techniques and information available for related pyrazolidinone derivatives.

A general approach to the synthesis of 3-pyrazolidinones involves the reaction of an α,β -unsaturated ester with hydrazine hydrate.^[4] A plausible synthesis for 3-Pyrazolidinone could involve the reaction of ethyl acrylate with hydrazine hydrate, followed by cyclization and subsequent treatment with hydrochloric acid to form the hydrochloride salt.

Generalized Synthetic Workflow:



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Generalized Synthetic Workflow for **3-Pyrazolidinone Hydrochloride**.

Recrystallization is a standard method for the purification of solid organic compounds.^{[5][6]} The choice of solvent is critical and should be determined experimentally. A suitable solvent would dissolve the compound well at an elevated temperature but poorly at room temperature.

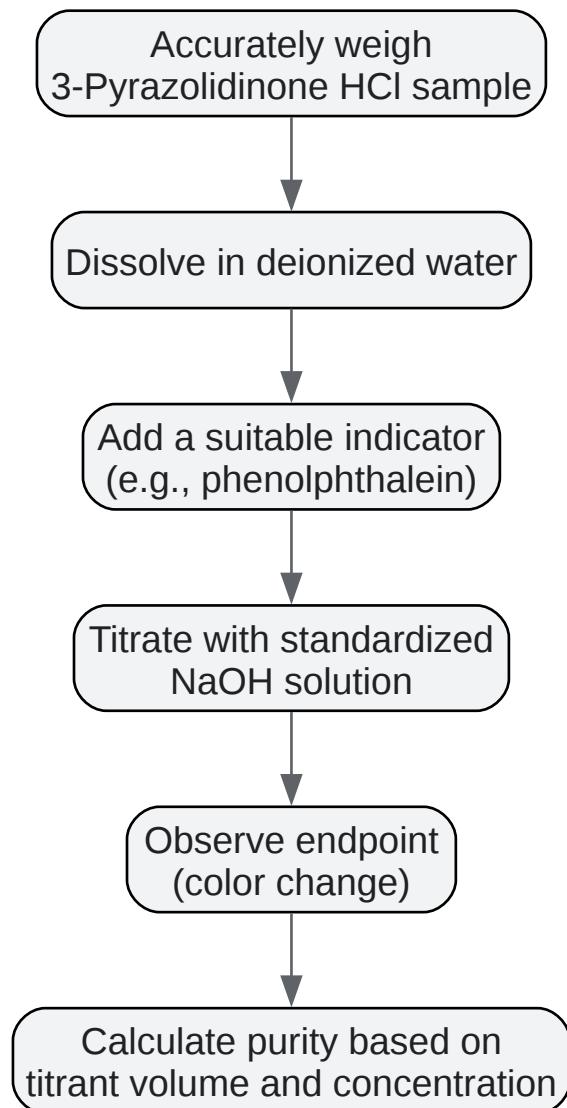
Generalized Recrystallization Protocol:

- Solvent Selection: Experimentally determine a suitable solvent or solvent pair (e.g., ethanol/water, isopropanol).

- Dissolution: Dissolve the crude **3-Pyrazolidinone hydrochloride** in a minimal amount of the hot solvent.
- Decolorization (Optional): If colored impurities are present, add a small amount of activated charcoal and heat briefly.
- Hot Filtration: Quickly filter the hot solution to remove insoluble impurities and charcoal.
- Crystallization: Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation: Collect the crystals by vacuum filtration.
- Washing: Wash the crystals with a small amount of cold solvent.
- Drying: Dry the purified crystals under vacuum.

While a specific validated HPLC or titration method for **3-Pyrazolidinone hydrochloride** was not found, a general approach for quantitative analysis of a basic hydrochloride salt would involve titration with a standardized strong base.

Generalized Titration Workflow:



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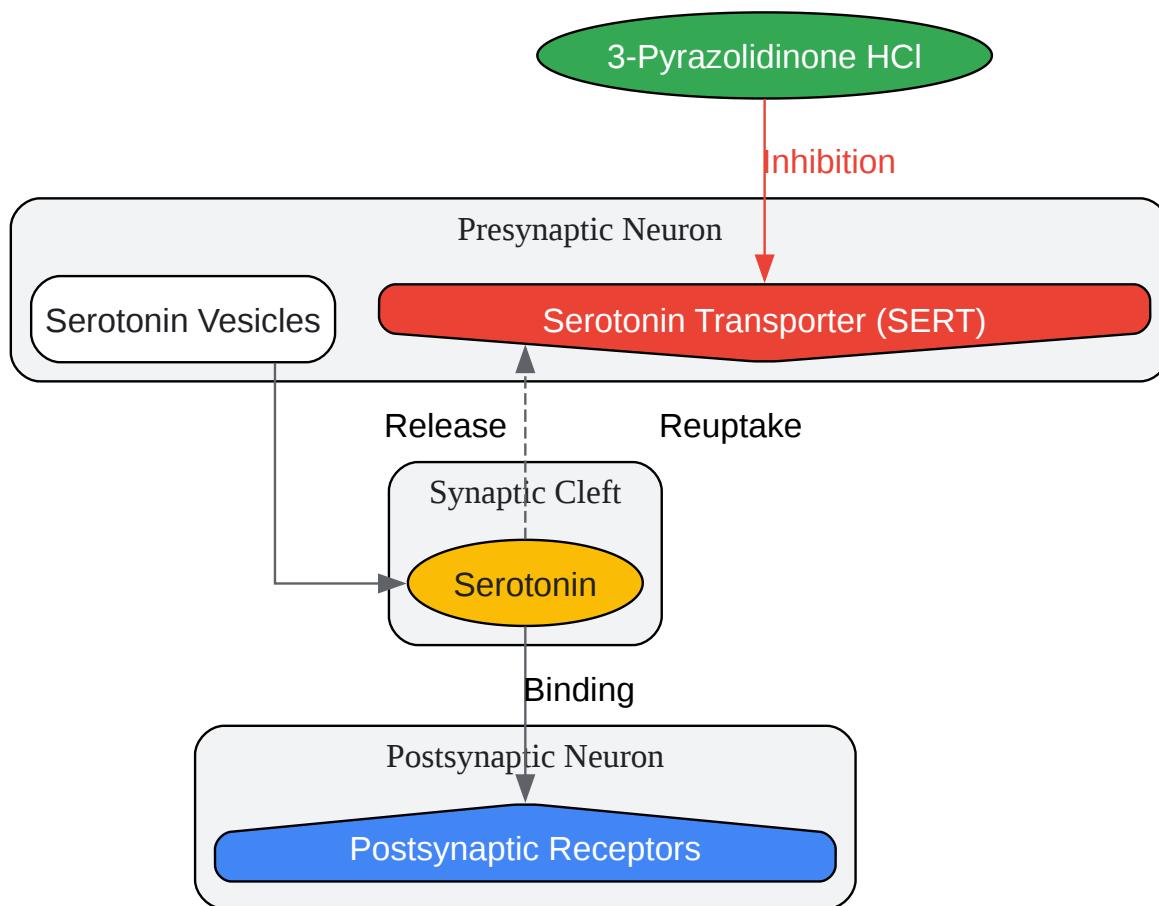
Generalized Workflow for Quantitative Analysis by Titration.

Biological Activity and Mechanism of Action

One of the synonyms for **3-Pyrazolidinone hydrochloride**, 4,5-Dihydro-1H-pyrazol-3-ol hydrochloride, has been described as a potent inhibitor of the uptake and transport of serotonin in the rat brain.^[3] This suggests that the compound may act as a serotonin reuptake inhibitor (SRI). SRIs block the serotonin transporter (SERT), leading to an increase in the extracellular concentration of serotonin in the synaptic cleft.^[7]

Proposed Mechanism of Action: Serotonin Transporter Inhibition

The serotonin transporter is a protein that mediates the reuptake of serotonin from the synaptic cleft back into the presynaptic neuron.^[7] By inhibiting this transporter, **3-Pyrazolidinone hydrochloride** would increase the availability of serotonin to bind to postsynaptic receptors.



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Mechanism of Serotonin Transporter (SERT) Inhibition.

Safety Information

Based on available safety data sheets for related compounds, **3-Pyrazolidinone hydrochloride** should be handled with care. Appropriate personal protective equipment, such as gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area. For detailed safety information, refer to the supplier's Safety Data Sheet (SDS).

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for rigorous, experimentally validated data. Researchers and developers should conduct their own studies to confirm the properties and suitability of **3-Pyrazolidinone hydrochloride** for their specific applications.

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